

2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene safety and handling precautions.

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Compound of Interest

Compound Name: 2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene

Cat. No.: B074855

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An In-depth Technical Guide to the Safety and Handling of 2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene

This guide provides comprehensive safety and handling information for 2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene (CAS RN®: 1550-27-2) for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

Property	Value
Chemical Name	2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene
Synonyms	1-chloro-2-nitro-4- [(trifluoromethyl)sulfonyl]benzene
CAS Number	1550-27-2
Molecular Formula	C ₇ H ₃ ClF ₃ NO ₄ S
Molecular Weight	289.62 g/mol
Melting Point	55.00°C - 56.00°C
Density	1.689 g/cm ³

Hazard Identification and Classification

This chemical is considered hazardous. The primary hazards are related to its corrosive nature and potential toxicity.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	1	Causes serious eye damage.
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation.

Signal Word: Danger

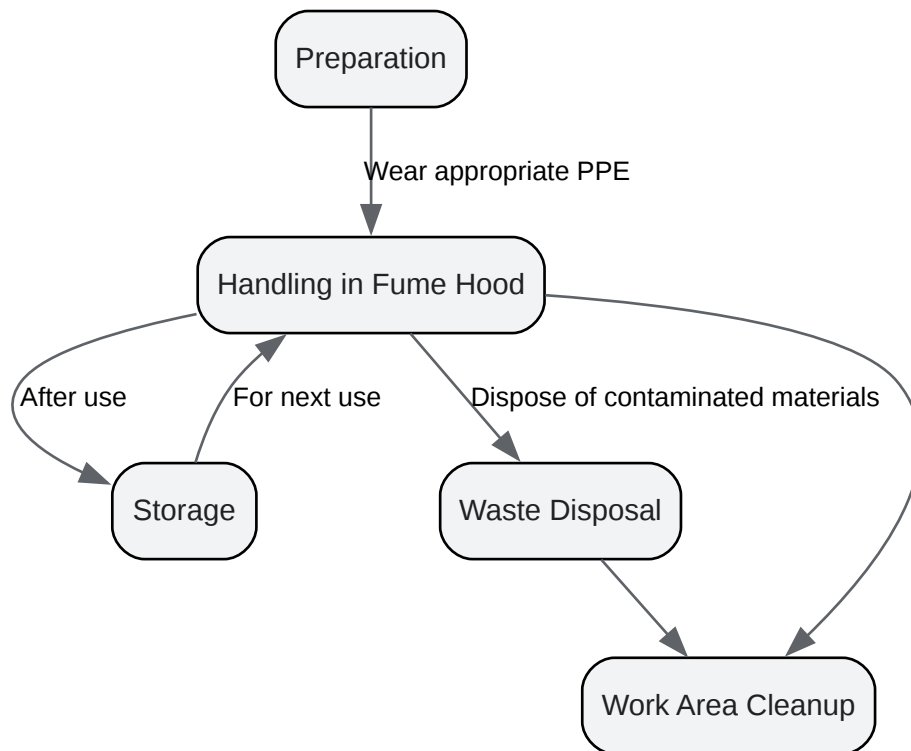
Personal Protective Equipment (PPE) and Handling

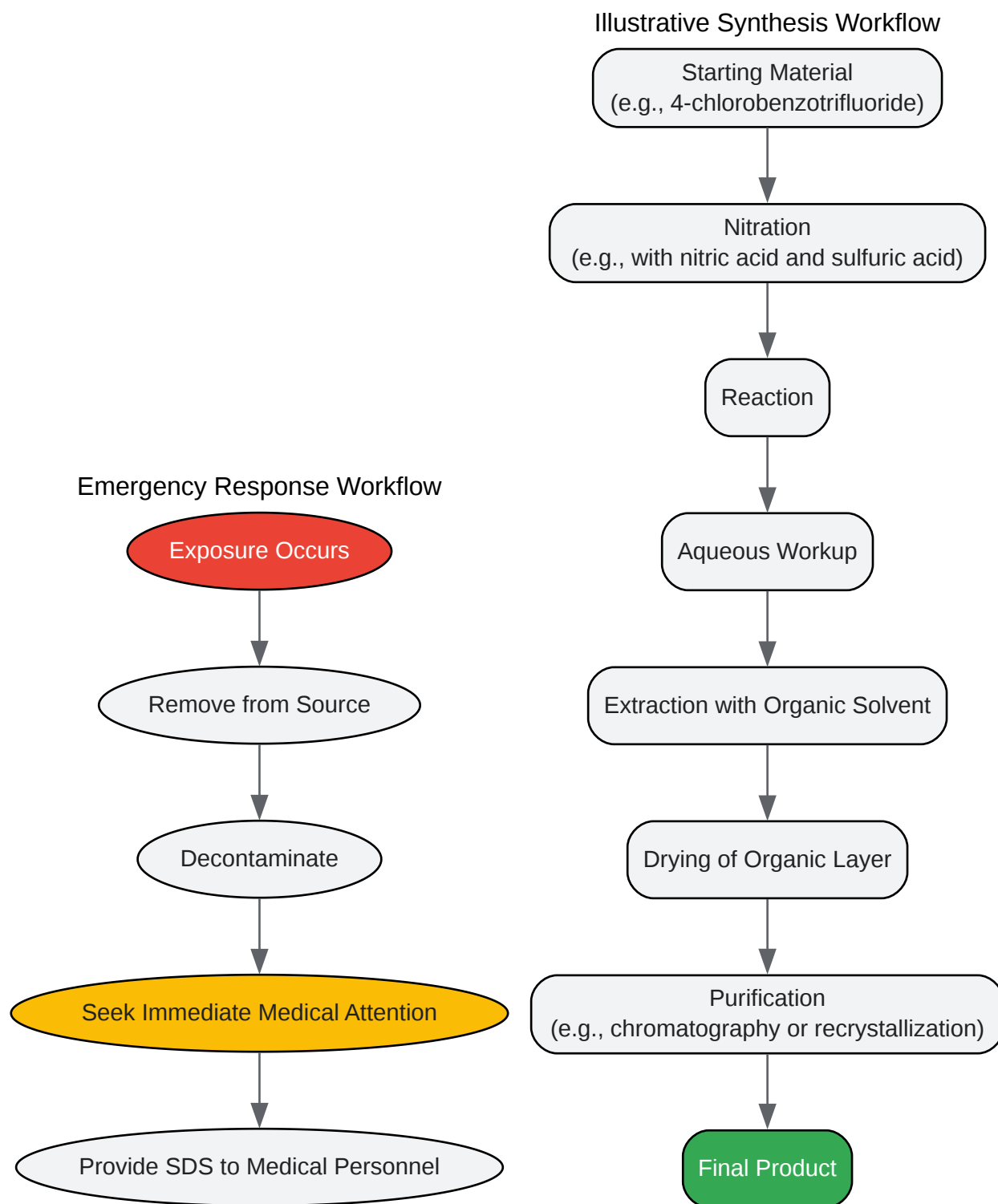
Strict adherence to safety protocols is essential when handling this compound.

General Handling Workflow

The following diagram outlines the general workflow for safely handling **2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene** in a laboratory setting.

General Handling Workflow





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